

Personal protective equipment for handling 2,5-Bis(octyloxy)terephthalaldehyde

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Compound of Interest

Compound Name: 2,5-Bis(octyloxy)terephthalaldehyde

Cat. No.: B043986

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Essential Safety and Handling Guide for 2,5-Bis(octyloxy)terephthalaldehyde

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **2,5-Bis(octyloxy)terephthalaldehyde** (CAS No. 123440-34-6) in a research and development environment. Adherence to these guidelines is essential for ensuring the safety of laboratory personnel and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

2,5-Bis(octyloxy)terephthalaldehyde is classified with the following hazards:

- Causes skin irritation (H315).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Causes serious eye irritation (H319).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- May cause respiratory irritation (H335).[\[1\]](#)[\[2\]](#)[\[3\]](#)

The signal word for this chemical is "Warning".[\[1\]](#)[\[2\]](#)

Minimum Required Personal Protective Equipment (PPE):

To mitigate the risks associated with handling this chemical, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles, approved under standards such as EN166 (EU).[4]	Protects against splashes and dust particles causing serious eye irritation.
Hand Protection	Chemically resistant gloves (e.g., Nitrile). Gloves must be inspected before use.	Prevents skin contact which can cause irritation.[4]
Respiratory Protection	Dust mask type N95 (US) or equivalent.[1][2]	To be used when handling the powder outside of a fume hood to prevent respiratory tract irritation.[1]
Protective Clothing	Laboratory coat.	Protects skin and personal clothing from contamination.[5]
Footwear	Closed-toe shoes.	Protects feet from spills.[5]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2,5-Bis(octyloxy)terephthalaldehyde** is provided below.

Property	Value
Chemical Formula	C ₂₄ H ₃₈ O ₄
Molecular Weight	390.56 g/mol [1][2]
Appearance	Bright Yellow Solid Powder[4]
Melting Point	76 – 79 °C[1][2][4]
Storage Temperature	3-5 °C[4]

Operational Plan for Safe Handling

This section outlines the step-by-step procedure for the safe handling of **2,5-Bis(octyloxy)terephthalaldehyde** in a laboratory setting.

3.1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible.
- All handling of the solid powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)[\[5\]](#)
- The product is sensitive to air and light. It should be handled and stored under an inert gas and in the dark.[\[4\]](#)

3.2. Weighing and Transferring:

- Don all required PPE as specified in the table above.
- Designate a specific area within the fume hood for weighing.
- Place a weigh boat on a calibrated analytical balance.
- Carefully scoop the required amount of **2,5-Bis(octyloxy)terephthalaldehyde** powder from its storage container into the weigh boat, avoiding the creation of dust.
- Securely close the primary container immediately after dispensing.
- To transfer the powder to a reaction vessel, gently tap the weigh boat to ensure all contents are transferred.
- If dissolving the powder, add the solvent to the reaction vessel containing the powder slowly to avoid splashing.

3.3. In Case of Exposure:

- If on skin: Wash with plenty of water. If skin irritation occurs, seek medical advice.[\[4\]](#)

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4]
- If swallowed: Rinse mouth with water. Seek medical advice if you feel unwell.[4]

Disposal Plan

All waste containing **2,5-Bis(octyloxy)terephthalaldehyde** must be treated as hazardous waste.

4.1. Waste Segregation and Collection:

- Solid Waste: This includes any unused **2,5-Bis(octyloxy)terephthalaldehyde**, contaminated weigh boats, gloves, and paper towels. Place this waste in a clearly labeled, sealed container designated for "Non-halogenated Organic Solid Waste".
- Liquid Waste: Solutions containing **2,5-Bis(octyloxy)terephthalaldehyde** should be collected in a separate, sealed, and clearly labeled container for "Non-halogenated Organic Liquid Waste".
- Sharps Waste: Any contaminated needles or other sharps must be disposed of in a designated sharps container.

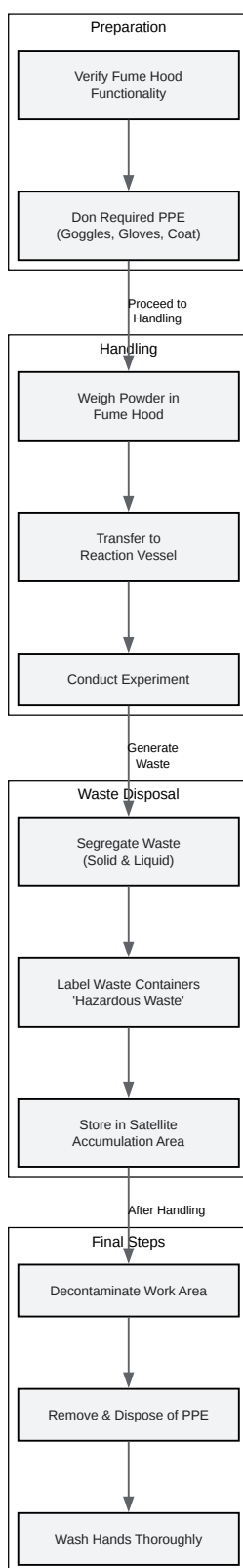
4.2. Labeling and Storage of Waste:

- All waste containers must be labeled with the words "Hazardous Waste," the full chemical name "**2,5-Bis(octyloxy)terephthalaldehyde**," and the associated hazards (e.g., "Irritant"). [6]
- Waste containers should be stored in a designated satellite accumulation area within the laboratory, away from incompatible materials.[6]

4.3. Final Disposal:

- Arrange for the disposal of all hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.[\[5\]](#)[\[6\]](#)
- Do not dispose of **2,5-Bis(octyloxy)terephthalaldehyde** or its solutions down the drain.[\[5\]](#)

Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of **2,5-Bis(octyloxy)terephthalaldehyde**.

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